

safety and handling precautions for 3-(2-Bromo-ethyl)-benzo[d]isoxazole

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Compound of Interest

Compound Name: 3-(2-Bromo-ethyl)-benzo[d]isoxazole

Cat. No.: B2506422

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An In-depth Technical Guide to the Safe Handling of **3-(2-Bromo-ethyl)-benzo[d]isoxazole**

This document provides a comprehensive technical guide on the safety and handling precautions for **3-(2-Bromo-ethyl)-benzo[d]isoxazole** (CAS No: 57148-67-1). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information herein is synthesized from available safety data and established best practices for handling halogenated heterocyclic compounds and research chemicals with incompletely characterized toxicological profiles.

Compound Identification and Physicochemical Properties

3-(2-Bromo-ethyl)-benzo[d]isoxazole is a heterocyclic compound containing a benzisoxazole core functionalized with a bromoethyl group. This bifunctional nature—a reactive alkyl halide moiety and a potentially labile heterocyclic ring—dictates the specific precautions required for its safe handling. While comprehensive toxicological data is limited, the compound's structure suggests potential for alkylating activity and irritant properties.[\[1\]](#)[\[2\]](#)

Chemical Structure

Caption: Chemical structure of **3-(2-Bromo-ethyl)-benzo[d]isoxazole**.

Physicochemical Data

Property	Value	Source
CAS Number	57148-67-1	[2] [3]
Molecular Formula	C ₉ H ₈ BrNO	[1] [3]
Molecular Weight	226.07 g/mol	[1] [3]
Physical Form	Solid	[3]
Purity	Typically >98%	[3]

Note: Melting point and boiling point data are not consistently reported in public literature. As with any uncharacterized research chemical, assume it may decompose upon heating.

Hazard Identification and Risk Assessment

The primary operational risk associated with this compound stems from its classification as an irritant and its potential as an alkylating agent. The toxicological properties have not been fully investigated, which necessitates handling it with a high degree of caution.[\[1\]](#)[\[2\]](#)

GHS Classification

Based on available Safety Data Sheets, **3-(2-Bromo-ethyl)-benzo[d]isoxazole** is classified as follows:

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation.
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	Warning	May cause respiratory irritation.
Source: Aaron Chemicals SDS [1]			

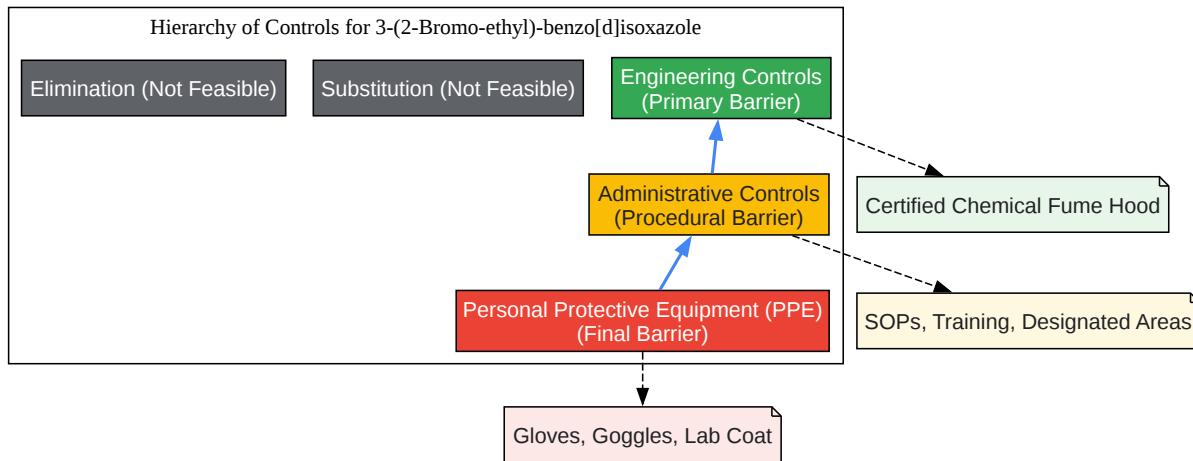
Principal Hazards and Rationale

- Irritation (Skin, Eyes, Respiratory): The presence of the benzisoxazole ring and the alkyl halide suggests the compound can act as an irritant. Direct contact with skin, eyes, or mucous membranes should be strictly avoided.[\[1\]](#) Inhalation of dust or aerosols can lead to respiratory tract irritation.[\[1\]\[2\]](#)
- Potential Alkylating Agent: The 2-bromoethyl group is a classic electrophilic moiety. In biological systems, such groups can react with nucleophilic sites on macromolecules like DNA and proteins. While no specific mutagenicity data is available, this chemical reactivity profile warrants the assumption of potential genotoxicity. Therefore, exposure must be minimized.
- Reactivity: The benzisoxazole ring system can be unstable, particularly in the presence of strong bases or certain nucleophiles, which can cleave the relatively weak N-O bond.[\[4\]](#) The bromoethyl group is susceptible to both substitution (SN2) and elimination (E2) reactions.[\[4\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is mandatory. The "Hierarchy of Controls" should be applied, prioritizing engineering controls and supplementing them with appropriate PPE.

Hierarchy of Hazard Controls



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Caption: Hierarchy of controls for mitigating exposure risks.

Mandatory Controls and PPE

Control Type	Specification and Rationale
Engineering	<p>Certified Chemical Fume Hood: All manipulations of the solid compound and its solutions must be performed inside a certified chemical fume hood. This is the primary control to prevent inhalation of dust or aerosols, which are known respiratory irritants.[1]</p>
Eye Protection	<p>Chemical Safety Goggles: Must be worn at all times in the laboratory where the compound is handled. Goggles provide a seal around the eyes and are necessary to protect against splashes, which can cause serious eye irritation.</p> <p>[1] Standard safety glasses are insufficient.</p>
Hand Protection	<p>Nitrile Gloves: Due to the compound's classification as a skin irritant and the general reactivity of halogenated hydrocarbons, nitrile gloves are required.[1] For prolonged work or handling of larger quantities, double-gloving is recommended to protect against tears and potential permeation. Gloves should be changed immediately if contamination is suspected.</p>
Body Protection	<p>Laboratory Coat: A flame-resistant lab coat with full-length sleeves must be worn and buttoned. This protects skin and personal clothing from accidental spills.</p>
Respiratory	<p>Respirator (if needed): For non-routine operations where fume hood use is not possible (e.g., large-scale spill cleanup), a NIOSH-approved respirator with cartridges suitable for organic vapors and particulates (e.g., OV/AG/P99) is required.[2]</p>

Safe Handling, Storage, and Disposal Protocols

Adherence to strict, standardized protocols is essential for minimizing risk.

Protocol 1: Safe Weighing and Solution Preparation

This protocol is designed to prevent the generation of airborne dust and to contain any potential spills during routine laboratory operations.

- Preparation:

- Ensure the chemical fume hood is operational and the sash is at the indicated working height.
- Don all required PPE (goggles, lab coat, double nitrile gloves).
- Cover the work surface inside the fume hood with absorbent bench paper.
- Assemble all necessary equipment (analytical balance, spatulas, weigh paper/boat, vials, solvent, vortex mixer) within the fume hood.

- Weighing:

- Carefully open the stock container inside the fume hood. Avoid any abrupt movements that could aerosolize the solid.
- Using a clean spatula, transfer the desired amount of **3-(2-Bromo-ethyl)-benzo[d]isoxazole** to a tared weigh boat or paper.
- Close the stock container immediately after dispensing.

- Solubilization:

- Carefully transfer the weighed solid into the designated reaction vessel or vial.
- Add the desired solvent to the vessel using a pipette or graduated cylinder.
- Cap the vessel securely before removing it from the balance.
- Mix by swirling or vortexing until the solid is fully dissolved.

- Cleanup:
 - Dispose of the used weigh paper/boat and any contaminated consumables into a dedicated "Halogenated Solid Waste" container.
 - Wipe down the spatula and work surface with a solvent-dampened towel, disposing of the towel in the same waste container.
 - Remove outer gloves and dispose of them before exiting the fume hood.

Chemical Storage

- Container: Store in a tightly sealed, clearly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area designated for reactive or toxic chemicals.
- Incompatibilities:
 - Strong Bases and Nucleophiles: Avoid storage near strong bases (e.g., hydroxides, alkoxides) or potent nucleophiles, as they can induce decomposition of the benzisoxazole ring or react with the bromoethyl group.[\[4\]](#)
 - Oxidizing Agents: Segregate from strong oxidizing agents.
 - Reactive Metals: Keep away from reactive metals like sodium, potassium, or magnesium.

Waste Disposal

All waste streams containing **3-(2-Bromo-ethyl)-benzo[d]isoxazole** must be treated as hazardous. Do not dispose of this chemical down the drain or in general trash.[\[5\]](#)

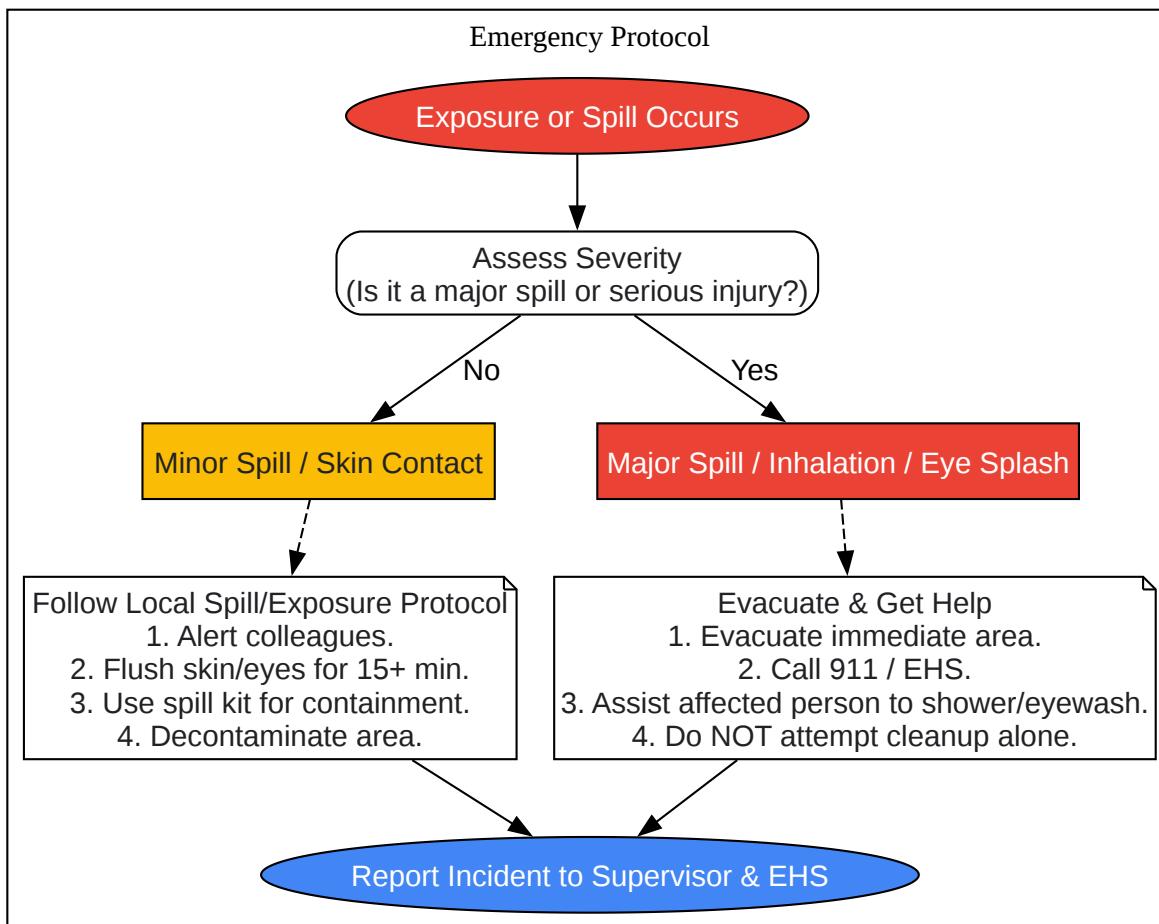
- Waste Segregation is Critical:
 - Halogenated Liquid Waste: Solutions of the compound and contaminated solvents must be collected in a clearly labeled, sealed container designated for "Halogenated Organic Waste".[\[6\]](#)

- Halogenated Solid Waste: Contaminated consumables (gloves, bench paper, pipette tips, silica gel) must be collected in a separate, labeled, sealed container or bag for "Solid Hazardous Waste".[\[7\]](#)
- Disposal Procedure: Follow all institutional and local regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and pickup procedures.[\[7\]](#)

Emergency Procedures

Immediate and correct action is vital in the event of an exposure or spill. All personnel must be familiar with the location and operation of safety showers and eyewash stations.

Emergency Response Flowchart



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Caption: Decision flowchart for responding to spills or exposures.

First Aid Measures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.^{[8][9]} If irritation persists, seek medical attention.

- Eye Contact: Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[8][9] Remove contact lenses if present and easy to do. Seek immediate medical attention regardless of severity.[8]
- Inhalation: Move the affected person to fresh air immediately.[2] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.

Spill Response

- Minor Spill (Contained in Fume Hood):
 - Ensure PPE is worn.
 - Cover the spill with an absorbent material suitable for organic compounds (e.g., vermiculite or a spill pad).
 - Carefully collect the absorbent material using non-sparking tools and place it in the "Halogenated Solid Waste" container.
 - Decontaminate the area with a suitable solvent, collecting all materials for disposal.
- Major Spill (Outside Fume Hood or Large Volume):
 - Evacuate the immediate area and alert others.
 - If flammable solvents are involved, turn off ignition sources if it is safe to do so.
 - Close the laboratory door and prevent re-entry.
 - Call your institution's emergency number or 911, and contact EHS.[9][10]
 - Provide details about the spilled chemical, quantity, and location. Do not attempt to clean up a major spill without specialized training and equipment.

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